

# Ethyl 4-pyridylacetate: A Technical Guide for Researchers and Drug Development Professionals

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An In-depth Overview of the Commercial Availability, Chemical Properties, and Synthetic Applications of a Key Pyridine Derivative.

**Ethyl 4-pyridylacetate** is a versatile pyridine-containing organic compound with significant applications in medicinal chemistry and drug development. Its utility as a key building block stems from the reactive methylene group and the presence of the pyridine ring, a common scaffold in a wide array of biologically active molecules. This technical guide provides a comprehensive overview of its commercial availability, key chemical properties, and established synthetic protocols, with a focus on its role in the development of therapeutic agents.

# **Commercial Availability and Suppliers**

**Ethyl 4-pyridylacetate** is readily available from a variety of chemical suppliers, catering to both research and bulk-scale requirements. The compound is typically offered at different purity grades, with prices varying accordingly. Researchers should consult the suppliers' websites for the most current pricing and availability.

Below is a summary of prominent suppliers and their typical product specifications:



Supplier	Product Number(s)	Typical Purity	Available Quantities
Biosynth	ECA40185	-	10 g
TCI Chemicals	P1399	>98.0% (GC)	5 g, 25 g
Thermo Scientific (Alfa Aesar)	A14550	98%	1 g, 5 g, 25 g, 100 g
Sigma-Aldrich	E47247 (for Ethyl 2- pyridylacetate)	98%	5 g, 25 g
ChemicalBook	-	Varies by supplier	Varies by supplier
United States Biological	-	Highly Purified (HCl salt)	-

# **Physicochemical Properties**

A thorough understanding of the physicochemical properties of **Ethyl 4-pyridylacetate** is essential for its proper handling, storage, and application in chemical synthesis.

Property	Value	Reference(s)
CAS Number	54401-85-3	[1]
Molecular Formula	C <sub>9</sub> H <sub>11</sub> NO <sub>2</sub>	[1]
Molecular Weight	165.19 g/mol	[1]
Appearance	Clear colorless to yellow liquid	[2]
Boiling Point	127-128 °C at 14 mmHg	[3]
Density	1.079 g/mL at 25 °C	[3]
Refractive Index	1.499 at 20 °C	[3]
Melting Point	18-19 °C	[3]

# **Applications in Drug Discovery and Development**



**Ethyl 4-pyridylacetate** serves as a crucial intermediate in the synthesis of various pharmaceutical agents. Its pyridine moiety is a key pharmacophore in many drugs, and the ester functional group allows for a variety of chemical transformations.

#### **Precursor to Aromatase Inhibitors**

One of the notable applications of **Ethyl 4-pyridylacetate** is in the synthesis of rogletimide, a non-steroidal aromatase inhibitor.[4] Aromatase is a key enzyme in the biosynthesis of estrogens, and its inhibition is a therapeutic strategy for hormone-dependent breast cancer. The synthesis of rogletimide from **Ethyl 4-pyridylacetate** highlights the utility of this building block in constructing complex heterocyclic scaffolds.[4]

### Synthesis of Phosphodiesterase 4 (PDE4) Inhibitors

**Ethyl 4-pyridylacetate** is also utilized in the preparation of triarylethane phosphodiesterase 4 (PDE4) inhibitors.[3] PDE4 is an enzyme that plays a critical role in regulating inflammation. Inhibitors of PDE4 have therapeutic potential for treating inflammatory diseases such as chronic obstructive pulmonary disease (COPD) and asthma.

# Potential Anticonvulsant and Neuropathic Pain Attenuating Properties

Research has indicated that **Ethyl 4-pyridylacetate** itself may possess anticonvulsant and neuropathic pain-attenuating properties.[3] This suggests that beyond its role as a synthetic intermediate, the molecule may have intrinsic biological activity that warrants further investigation.

# Experimental Protocols Synthesis of Ethyl 4-pyridylacetate

A common method for the synthesis of **Ethyl 4-pyridylacetate** involves the Fischer esterification of 4-pyridylacetic acid.

#### Materials:

4-pyridylacetic acid



- Anhydrous ethanol
- Concentrated sulfuric acid
- Sodium hydroxide solution
- Saturated aqueous sodium carbonate
- · Ethyl acetate

#### Procedure:

- A solution of 4-pyridylacetic acid is prepared in anhydrous ethanol.
- Concentrated sulfuric acid is carefully added to the solution.
- The mixture is refluxed for 18 hours.
- After cooling the solution to 0 °C, it is neutralized by the addition of sodium hydroxide solution and saturated aqueous sodium carbonate.
- The product is extracted with ethyl acetate.
- The ethyl acetate is concentrated in vacuo to yield **Ethyl 4-pyridylacetate**.

## Synthesis of Rogletimide from Ethyl 4-pyridylacetate

The following protocol outlines the key steps in the synthesis of rogletimide starting from **Ethyl 4-pyridylacetate**.[4]

#### Step 1: Alkylation of Ethyl 4-pyridylacetate

Base-catalyzed alkylation of Ethyl 4-pyridylacetate with iodoethane yields ethyl 2-(4-pyridyl)butyrate.

#### Step 2: Michael Addition

 A base-catalyzed conjugate addition of the carbanion of ethyl 2-(4-pyridyl)butyrate to acrylamide is performed.

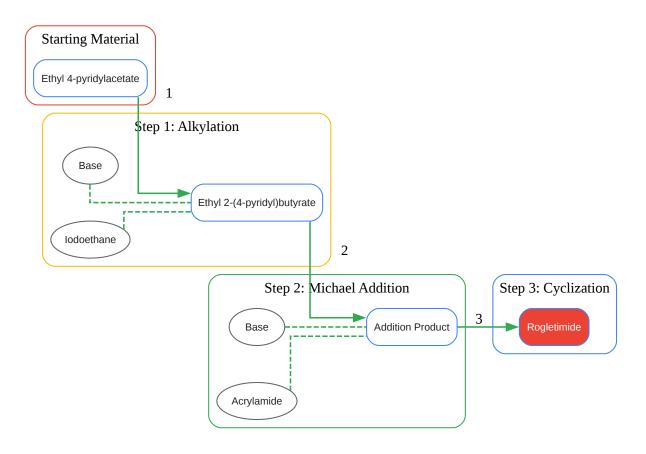


#### Step 3: Intramolecular Cyclization

 The final step involves an intramolecular cyclization to form the piperidine-2,6-dione ring of rogletimide.

# **Visualizing Synthetic Pathways**

The following diagrams, generated using the DOT language, illustrate the logical flow of the synthetic pathways described above.



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Caption: Synthetic pathway of Rogletimide from **Ethyl 4-pyridylacetate**.



### Conclusion

**Ethyl 4-pyridylacetate** is a commercially accessible and synthetically valuable building block for drug discovery and development. Its established role in the synthesis of aromatase inhibitors and PDE4 inhibitors, coupled with its potential intrinsic biological activities, makes it a compound of significant interest to medicinal chemists and researchers. The provided technical information and experimental outlines serve as a foundational guide for the effective utilization of **Ethyl 4-pyridylacetate** in the laboratory.

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